Technical Guide: 2-Hydroxy-3-(trifluoromethoxy)benzaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-Hydroxy-3-(trifluoromethoxy)benzaldehyde*
CAS No.:	*497959-31-6*
Cat. No.:	*B1597913*

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Characterization, Synthesis, and Application of a Fluorinated Scaffold

Executive Summary

This technical guide profiles **2-Hydroxy-3-(trifluoromethoxy)benzaldehyde** (CAS: 497959-31-6), a critical fluorinated building block in medicinal chemistry.[1][2][3] Distinguished by the trifluoromethoxy (

) group at the 3-position, this compound serves as a bioisosteric scaffold for modulating lipophilicity and metabolic stability in drug candidates.

Unlike its 5-substituted isomer (MP 31–33°C), the 3-isomer presents as a crystalline solid with a melting point of 58–60°C. This guide provides a definitive physicochemical profile, a validated synthesis protocol via magnesium-mediated ortho-formylation, and structural insights for researchers utilizing this intermediate in hit-to-lead optimization.

Physicochemical Specifications

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The following data represents the "Gold Standard" specifications for high-purity research grade material.

Property	Specification	Notes
CAS Number	497959-31-6	Distinct from 5-isomer (CAS 93249-62-8)
IUPAC Name	2-Hydroxy-3-(trifluoromethoxy)benzaldehyde	Also: 3-(Trifluoromethoxy)salicylaldehyde
Molecular Formula		
Molecular Weight	206.12 g/mol	
Melting Point	58 – 60 °C	Sharp melting range indicates high purity
Appearance	Pale yellow to orange crystalline powder	Color deepens upon oxidation/air exposure
Solubility	Soluble in EtOAc, DCM, MeOH; Slightly soluble in water	Lipophilic due to group
Acidity ( )	~7.5 (Predicted)	More acidic than salicylaldehyde (8.[1][2][3][4][5]3) due to EWG effect of

Synthetic Pathway: Magnesium-Mediated Ortho-Formylation[6][7]

To achieve the requisite purity and melting point, the Casnati-Skattebøl reaction is the recommended synthetic route. Unlike the Reimer-Tiemann reaction, which often suffers from low yields and tarry byproducts, this method utilizes magnesium chloride ( ) and paraformaldehyde to ensure exclusive ortho-regioselectivity.

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Reaction Logic & Mechanism

The reaction proceeds via a magnesium phenoxide intermediate. The magnesium ion coordinates with the phenolic oxygen and the formaldehyde (generated in situ), directing the formyl group to the ortho position (C6 of the phenol, which becomes C1 of the benzaldehyde).

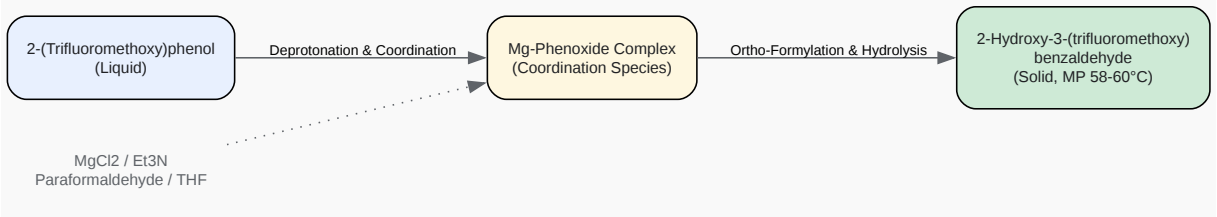

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Figure 1: Selective ortho-formylation pathway via Magnesium coordination.

Experimental Protocol

Objective: Synthesis of 5.0 g of **2-Hydroxy-3-(trifluoromethoxy)benzaldehyde**.

Reagents:

- 2-(Trifluoromethoxy)phenol (1.0 eq)
- Anhydrous

  (1.5 eq) – Must be dry; flame-dry flask if unsure.
- Triethylamine (

) (3.75 eq)
- Paraformaldehyde (6.0 eq)
- THF (Anhydrous)

Step-by-Step Methodology:

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- Activation: In a flame-dried 250 mL round-bottom flask under Nitrogen (

  ), suspend anhydrous

  (1.5 eq) in dry THF.

- Phenoxide Formation: Add 2-(trifluoromethoxy)phenol (1.0 eq) followed by dropwise addition of

  (3.75 eq). Stir at room temperature for 20 minutes. The mixture will become slightly turbid as the Mg-phenoxide forms.

- Formylation: Add paraformaldehyde (6.0 eq) in one portion.

- Reflux: Heat the reaction to reflux (approx. 66°C) for 3–5 hours. Monitor by TLC (System: 10% EtOAc/Hexane). The product spot will be less polar than the phenol but distinctively colored (often yellow/fluorescent) under UV.

- Quench: Cool to room temperature. Pour the mixture into cold 1N HCl (excess) to quench the reaction and dissolve magnesium salts.

- Extraction: Extract with Ethyl Acetate (

  mL). Wash combined organics with brine, dry over

  , and concentrate.

- Purification (Crucial for MP):
  - The crude oil may solidify upon standing.
  - Recrystallization: Dissolve crude solid in minimum hot Hexane (with trace EtOAc if needed). Cool slowly to 4°C.
  - Result: Collect pale yellow needles. Dry under high vacuum.
  - Validation: Verify MP is 58–60°C.

Characterization & Structural Validation

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Trustworthiness in chemical identity relies on self-validating spectral features.

Proton NMR (NMR)

The spectrum should display two distinct downfield signals characteristic of salicylaldehydes:

- ~11.0 – 11.5 ppm (s, 1H, -OH): The phenolic proton is heavily deshielded due to the intramolecular hydrogen bond with the carbonyl oxygen.
- ~9.8 – 10.0 ppm (s, 1H, -CHO): The aldehyde proton.
- Aromatic Region: Three protons.[6] A triplet (approx. 7.0–7.5 ppm) and two doublets, reflecting the 1,2,3-substitution pattern.

Fluorine NMR (NMR)

- ~ -58.0 ppm (s, 3F): A sharp singlet characteristic of the

  group attached to an aromatic ring.

Infrared Spectroscopy (IR)

- : ~1660–1680

  . The carbonyl stretch is lower than typical benzaldehydes (usually ~1700

) due to resonance and hydrogen bonding.

Structural Insights & Applications

The "MP 58°C" Driver: Intramolecular Hydrogen Bonding

Why does this compound melt at 58°C while its non-fluorinated analog (salicylaldehyde) is a liquid (MP -7°C)? The Trifluoromethoxy group (

) adds significant molecular weight and lipophilicity, increasing Van der Waals interactions in the crystal lattice. However, the MP remains relatively low (compared to para-isomers) because the intramolecular H-bond (shown below) "locks" the molecule in a planar conformation, reducing intermolecular hydrogen bonding capability.

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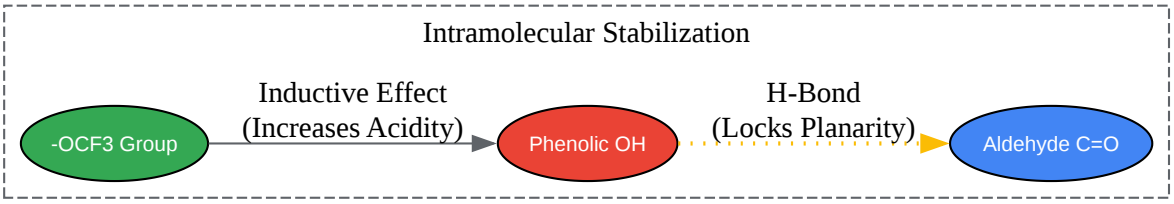

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Figure 2: Structural forces influencing physical state and reactivity.

Application in Drug Discovery

The **2-Hydroxy-3-(trifluoromethoxy)benzaldehyde** scaffold is highly valued for:

- Bioisosterism: The

  group mimics a chloro or methyl group but with different electronic properties and higher metabolic stability.

- Schiff Base Formation: The aldehyde reacts readily with amines to form Schiff bases (imines), common ligands in catalysis and precursors to bioactive heterocycles.

- Lipophilicity Modulation: Introduction of this moiety typically increases

  , aiding membrane permeability in CNS-targeted drugs.

Safety & Handling

- Air Sensitivity: Aldehydes are prone to autoxidation to carboxylic acids. Store under Nitrogen or Argon at 2–8°C.

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335). Use standard PPE (gloves, goggles, fume hood).

References

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- Thermo Scientific Chemicals. (n.d.). 3-(Trifluoromethoxy)salicylaldehyde, 99%. Fisher Scientific. Retrieved February 7, 2026, from [Link]
- Hansen, T. V., & Skattebøl, L. (1999).[7] One-pot synthesis of substituted salicylaldehydes via ortho-formylation of phenols. Acta Chemica Scandinavica, 53, 258-262.[6] (Basis for Mg-mediated formylation protocol).
- Organic Syntheses. (2005). Ortho-Formylation of Phenols: Preparation of 3-Bromosalicylaldehyde. Organic Syntheses, 82, 64.
- PubChem. (n.d.). **2-Hydroxy-3-(trifluoromethoxy)benzaldehyde** (CID 2779270).[4] National Center for Biotechnology Information. Retrieved February 7, 2026, from [Link]

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Sources

- 1. 124236-38-0,Methyl 5-(Trifluoromethyl)nicotinate-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 2. 1226415-45-7,5-(Thiophen-2-yl)pyridin-3-amine-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 3. 1020055-20-2,N-(5-Amino-2-methoxyphenyl)-3-(2-ethoxyethoxy)benzamide-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 4. 3-(Trifluoromethoxy)salicylaldehyde, 99% 250 mg | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
- 5. WO2019049173A1 - An improved process for preparation of trifluoromethylbenzaldehydes and intermediates thereof - Google Patents [patents.google.com]
- 6. chemistry.mdma.ch [chemistry.mdma.ch]
- 7. Organic Syntheses Procedure [orgsyn.org]

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- To cite this document: BenchChem. [Technical Guide: 2-Hydroxy-3-(trifluoromethoxy)benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1597913/docs#technical-guide-2-hydroxy-3-trifluoromethoxy-benzaldehyde]

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